

Compound of Interest

Compound Name: 4,6-Dimethylpyridine-2-carbonitrile

Cat. No.: B1338484

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **4,6-dimethylpyridine-2-carbonitrile**, a key building block in medicinal chemistry and ma

Chemical Identity and Structure

The compound with the common name **4,6-dimethylpyridine-2-carbonitrile** is systematically named **4,6-dimethylpyridine-2-carbonitrile** according

The molecular structure consists of a pyridine ring substituted with two methyl groups at positions 4 and 6, and a nitrile group at position 2.

```
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    node [shape=plaintext];
    edge [color="#202124"];

    // Atom nodes
    N1 [label="N", pos="0,1.0!", fontcolor="#FFFFFF", shape=circle, style=filled, fillcolor="#4285F4"];
    C2 [label="C", pos="-0.87,-0.5!", fontcolor="#202124"];
    C3 [label="C", pos="0,-1.0!", fontcolor="#202124"];
    C4 [label="C", pos="0.87,-0.5!", fontcolor="#202124"];
    C5 [label="C", pos="0.87,0.5!", fontcolor="#202124"];
    C6 [label="C", pos="0,1.5!", fontcolor="#202124"]; // Attached to N
    C7 [label="C", pos="-1.74,-1.0!", fontcolor="#202124"]; // Cyano C
    N8 [label="N", pos="-2.61,-1.5!", fontcolor="#FFFFFF", shape=circle, style=filled, fillcolor="#4285F4"]; // C
    C9 [label="C", pos="1.74,-1.0!", fontcolor="#202124"]; // Methyl C at pos 4
    C10 [label="C", pos="1.74,1.0!", fontcolor="#202124"]; // Methyl C at pos 6

    // Hydrogen nodes for clarity (optional, can be implied)
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    H5 [label="H", pos="1.5,0.5!", fontcolor="#5F6368"];
    H9_1 [label="H", pos="1.5,-1.7!", fontcolor="#5F6368"];
    H9_2 [label="H", pos="2.4,-0.8!", fontcolor="#5F6368"];
    H9_3 [label="H", pos="2.0,-1.5!", fontcolor="#5F6368"];
    H10_1 [label="H", pos="1.5,1.7!", fontcolor="#5F6368"];
    H10_2 [label="H", pos="2.4,0.8!", fontcolor="#5F6368"];
    H10_3 [label="H", pos="2.0,1.5!", fontcolor="#5F6368"];
```

```
// Bonds
N1 -- C6 [len=1.0];
C6 -- C5 [len=1.0];
C5 -- C4 [len=1.0];
C4 -- C3 [len=1.0];
C3 -- C2 [len=1.0];
C2 -- N1 [len=1.0];
C2 -- C7 [len=1.0];
C7 -- N8 [style=triple, len=1.0];
C4 -- C9 [len=1.0];
C6 -- C10 [len=1.0];

// Hydrogen Bonds
C3 -- H3 [len=0.7];
C5 -- H5 [len=0.7];
C9 -- H9_1 [len=0.7];
C9 -- H9_2 [len=0.7];
C9 -- H9_3 [len=0.7];
C10 -- H10_1 [len=0.7];
C10 -- H10_2 [len=0.7];
C10 -- H10_3 [len=0.7];
}
```

Caption: Synthesis of **4,6-dimethylpyridine-2-carbonitrile**.

Procedure:

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Preparation of the Reagent: In a three-necked round-bottomed flask equipped with a mechanical stirrer, a dro

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Reaction with Dimethyl Sulfate: To this solution, add dimethyl sulfate dropwise while maintaining the temper

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Cyanation: In a separate flask, prepare a solution of sodium cyanide in water. Cool this solution to 0°C in

- Addition of the Intermediate: The aqueous solution of the 1-methoxy-4,6-dimethylpyridinium methyl sulfate is added dropwise to the reaction mixture.
- Reaction Completion and Work-up: The reaction mixture is stirred at room temperature for several hours to ensure completion.
- Purification: The combined organic extracts are dried over anhydrous magnesium sulfate, filtered, and the solution is concentrated.

Applications in Research and Drug Development

4,6-Dimethylpyridine-2-carbonitrile serves as a versatile intermediate in the synthesis of more complex heterocyclic compounds.

Derivatives of cyanopyridines are being investigated for various therapeutic applications, including their potential use in:

- Kinase Inhibitors: The structural motif is present in molecules designed to inhibit protein kinases, which are involved in signal transduction pathways.
- Antiviral Agents: Certain cyanopyridine derivatives have demonstrated activity against viruses such as HIV.
- Enzyme Inhibitors: The nitrile group can act as a key interacting element in the active sites of various enzymes.

The presence of the two methyl groups and the nitrile functionality on the pyridine ring of **4,6-dimethylpyridine-2-carbonitrile**:

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References

- 1. 4,6-Dimethylpyridine-2-carbonitrile | C8H8N2 | CID 12418492 - PubChem [pubchem.ncbi.nlm.nih.gov]
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